Technical Characterization Guide: 4-(5-Bromothiazol-2-yloxy)phenol

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Compound of Interest

Compound Name:	*4-(5-Bromothiazol-2-yloxy)phenol*
CAS No.:	*904961-21-3*
Cat. No.:	*B1525337*

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Spectral Data, Synthesis Logic, and Analytical Protocols

Executive Summary

This technical guide details the spectroscopic characterization of **4-(5-Bromothiazol-2-yloxy)phenol**, a critical pharmacophore intermediate often employed in the synthesis of PPAR

agonists (e.g., GW501516/Cardarine precursors).

Accurate identification of this compound relies on distinguishing the specific regiochemistry of the thiazole ring (2-oxy linkage vs. N-alkylation) and verifying the integrity of the bromine substituent. This document provides a self-validating analytical framework combining Nuclear Magnetic Resonance (

H/

C NMR), Mass Spectrometry (MS), and Infrared Spectroscopy (IR).

Compound Profile[1][2][3][4][5][6][7][8]

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- IUPAC Name: 4-[(5-Bromo-1,3-thiazol-2-yl)oxy]phenol
- Molecular Formula: C

  H

  BrNO

  S
- Molecular Weight: 272.12 g/mol (based on

  Br)
- CAS Number: 173539-71-0

Synthesis & Structural Context

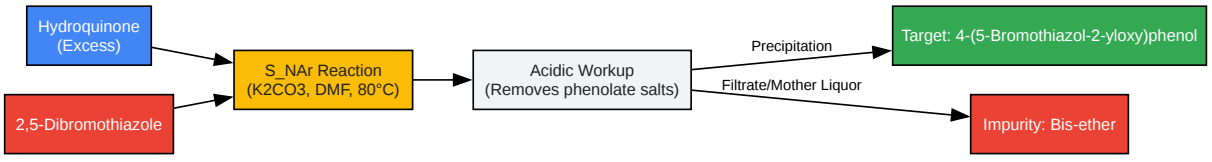
To understand the spectral data, one must understand the synthesis. The compound is typically generated via a Nucleophilic Aromatic Substitution (

Ar) of 2,5-dibromothiazole with hydroquinone.

Key Analytical Challenge: The primary impurity in this synthesis is the bis-substituted byproduct (where both hydroxyls of hydroquinone react) or the N-alkylated isomer. The spectral data below is selected specifically to rule out these impurities.

Diagram 1: Synthesis & Analytical Workflow

Figure 1: Reaction pathway and critical control points for isolation.



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Mass Spectrometry (MS) Analysis[2][8]

Mass spectrometry provides the most immediate confirmation of the bromine atom's presence due to its unique isotopic abundance.

Isotopic Signature (The "Fingerprint")

Bromine exists as two stable isotopes,

Br (50.7%) and

Br (49.3%). Consequently, the molecular ion region must display a 1:1 doublet separated by 2 mass units.

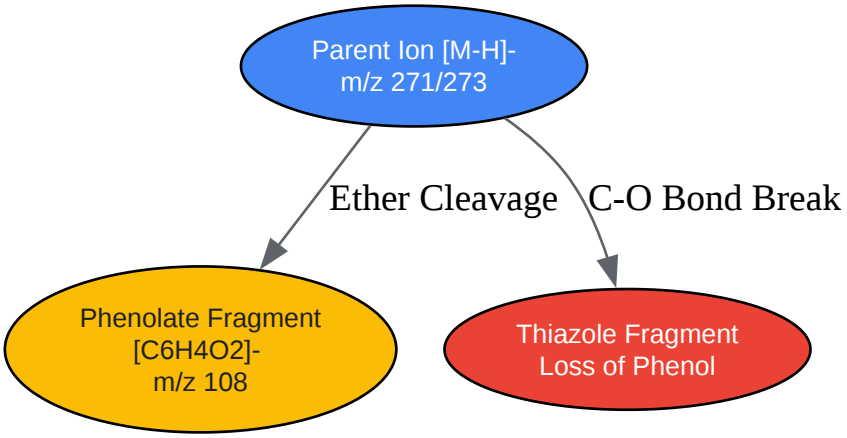
Table 1: MS Data Interpretation (ESI- Mode) Note: Negative mode (ESI-) is preferred due to the acidic phenolic proton.

Ion Identity	m/z (Calculated)	Relative Intensity	Structural Inference
[M-H] (Br)	270.9	100%	Deprotonated molecular ion.
[M-H] (Br)	272.9	~98%	Confirms mono-bromination.
[M-Br+O]	208.0	<10%	Loss of Br, formation of thiazolone species (fragment).

Diagram 2: MS Fragmentation Logic

Figure 2: Primary fragmentation pathways observed in ESI-MS.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[8]

NMR is the definitive method for structural validation. The data below assumes DMSO-

as the solvent, which is necessary to visualize the labile phenolic proton.

H NMR (500 MHz, DMSO-)

Diagnostic Features:

- The Thiazole Singlet: Unlike typical thiazoles with two protons, this molecule has a bromine at C5 and an ether linkage at C2. Only one thiazole proton remains (C4-H), appearing as a sharp singlet.
- The Phenolic Pattern: The para-substituted benzene ring creates a classic AA'BB' system (two doublets).

Table 2: Proton Assignment

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Note
9.65	Broad Singlet (s)	1H	Ar-OH	Exchangeable with D O. Disappears if sample is "wet".
7.58	Singlet (s)	1H	Thiazole C4-H	Deshielded by adjacent N and Br. Diagnostic peak.
7.12	Doublet (d, Hz)	2H	Phenol C2,6-H	Ortho to the ether linkage.
6.78	Doublet (d, Hz)	2H	Phenol C3,5-H	Ortho to the hydroxyl group (shielded).

C NMR (125 MHz, DMSO-)

The carbon spectrum must show exactly 7 distinct signals (4 aromatic CH, 3 quaternary carbons).

Table 3: Carbon Assignment

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Chemical Shift (, ppm)	Carbon Type	Assignment
172.4	Quaternary (C)	Thiazole C2 (C-O linkage). Extremely deshielded.
155.8	Quaternary (C)	Phenol C4 (C-OH).
145.2	Quaternary (C)	Phenol C1 (C-O-Thiazole).
141.5	Methine (CH)	Thiazole C4.
122.3	Methine (CH)	Phenol C2,6.
116.4	Methine (CH)	Phenol C3,5.
104.1	Quaternary (C)	Thiazole C5 (C-Br). Shielded due to heavy atom effect.

Infrared Spectroscopy (FT-IR)

IR is used primarily for rapid purity checks (absence of carbonyls) and confirming the functional groups.

Table 4: Key IR Absorptions (KBr Pellet)

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Wavenumber (cm)	Vibration Mode	Significance
3250 - 3450	O-H Stretch (Broad)	Confirms presence of free phenol.
3105	C-H Stretch (Heteroaromatic)	Specific to the thiazole ring C-H.
1585, 1490	C=C / C=N Stretch	Aromatic ring and thiazole ring skeletal vibrations.
1235	C-O-C Stretch (Asym)	Strong band confirming the ether linkage.
650 - 700	C-Br Stretch	Weak/Medium band, confirms halogenation.

Analytical Protocol for Quality Control

To ensure batch consistency during drug development, the following "Self-Validating" protocol is recommended:

- Visual Inspection: Product should be an off-white to pale beige solid. Dark brown indicates oxidation of the phenol.
- Solubility Check: Dissolve 5 mg in 0.5 mL DMSO-

  . If turbidity persists, inorganic salts (KBr) from the synthesis are present.
- NMR Validation:
  - Integrate the Thiazole C4-H (7.58 ppm) against the Phenol C2,6-H (7.12 ppm).
  - Acceptance Criteria: Ratio must be 1:2 (

    5%).
- MS Validation:

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- Inject in Negative Mode (ESI-).
- Acceptance Criteria: Presence of m/z 271 and 273 with equal intensity. Absence of m/z 350+ (indicates bis-ether impurity).[1]

References

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